

# Efficacy & Clinical Outcomes: Anacetrapib vs. Obicetrapib

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## Compound Focus: Anacetrapib

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The following table summarizes the comparative efficacy of **Anacetrapib** and Obicetrapib based on a recent network meta-analysis and clinical trial results. [1] [2]

Parameter	Anacetrapib	Obicetrapib	Notes
<b>LDL-C Reduction</b>	MD -30.18 mg/dL (95% CI [-39.28; -21.08]), p<0.0001 [1]	MD -32.40 mg/dL (95% CI [-44.02; -20.78]), p<0.0001 [1] / -37.21% (95% CI: -41.53 to -32.90), p<0.01 [2]	Comparable significant reductions.
<b>HDL-C Increase</b>	MD +103.81 mg/dL (95% CI [78.43; 129.19]), p<0.0001 [1]	MD +156.77 mg/dL (95% CI [117.41; 196.13]), p<0.0001 [1] / +142.17% (95% CI: 117.56 to 166.78), p<0.01 [2]	Obicetrapib shows superior efficacy in raising HDL-C.
<b>ApoB Reduction</b>	MD -20.83 mg/dL (95% CI [-26.45; -15.21]), p<0.0001 [1]	MD -20.67 mg/dL (95% CI [-27.43; -13.92]), p<0.0001 [1] / -24.65% (95% CI: -28.71 to -20.59), p<0.01 [2]	Comparable significant reductions.

Parameter	Anacetrapib	Obicetrapib	Notes
<b>Triglyceride Reduction</b>	MD -9.15 mg/dL (95% CI [-14.37; -3.94]), p<0.001 [1]	MD -2.78 mg/dL (95% CI [-12.04; 6.49]), p=0.56 [1] / -7.21% (95% CI: -11.13 to -3.30), p<0.01 [2]	Anacetrapib demonstrates a more consistent triglyceride-lowering effect.
<b>Lipoprotein(a) Reduction</b>	Reduced by 36% in DEFINE trial [3]	MD -37.16% (95% CI: -43.63 to -30.70), p<0.01 [2]	Both agents are effective.
<b>Major Coronary Event Risk Reduction</b>	RR 0.88 (95% CI: 0.83-0.93), P<0.001 over 6.3 yrs [4] [5]	Under active investigation; no large-scale outcome data yet [2]	Anacetrapib has proven cardiovascular outcome benefits.
<b>Key Evidence</b>	REVEAL Trial & Post-Trial Analysis [4] [5]	Phase 3 Trials (BROADWAY, BROOKLYN, TANDEM) [2]	

## Experimental Protocols & Methodologies

To critically assess the data, understanding the underlying study designs is crucial.

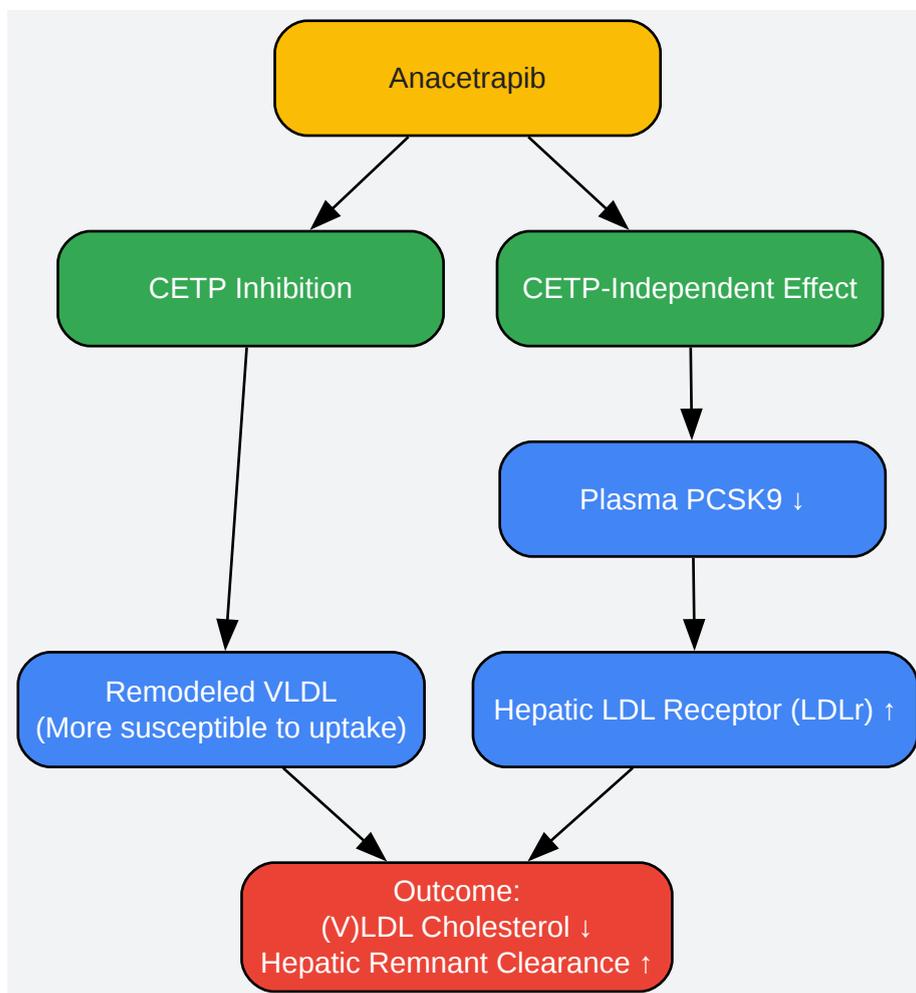
- **REVEAL Trial (Anacetrapib):** This was a large-scale, randomized, double-blind, placebo-controlled trial. It enrolled **30,449 adults** with pre-existing atherosclerotic vascular disease. Participants were on a background of intensive atorvastatin therapy and were randomized to receive either **Anacetrapib 100 mg daily** or a matching placebo. The median in-trial follow-up was **4.1 years**, with a post-trial follow-up extending to a median of **6.3 years**. The primary outcome was the first occurrence of a **major coronary event** (coronary death, myocardial infarction, or coronary revascularization). Lipid measurements, where possible, used the **beta-quantification method** for LDL-C to avoid potential underestimation by direct assays. [3] [5]
- **Obicetrapib Meta-Analysis:** The comparative data for Obicetrapib comes from a systematic review and meta-analysis of **7 Randomized Controlled Trials (RCTs)** comprising **3,381 participants**. The analysis pooled mean differences in lipid parameters using a **random-effects model**. The included

studies, such as BROADWAY and BROOKLYN, were typically 12 months in duration and investigated Obicetrapib at doses of 5 mg and 10 mg. [2]

## Mechanism of Action: Beyond CETP Inhibition

While both drugs inhibit Cholesteryl Ester Transfer Protein (CETP), **Anacetrapib** has an additional, well-researched mechanism that contributes to its efficacy.

The diagram below illustrates the dual mechanisms by which **Anacetrapib** reduces (V)LDL cholesterol, with one pathway being CETP-dependent and the other CETP-independent. [6]



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This CETP-independent pathway involves the **downregulation of PCSK9**, leading to increased LDL receptor (LDLr) content in the liver and enhanced clearance of atherogenic lipoproteins from the blood. This mechanism was confirmed in mouse models that do not express CETP. [6]

## Safety & Tolerability Profile

- **Anacetrapib:** The long-term follow-up from the REVEAL trial found **no emergence of adverse effects** on non-vascular mortality, site-specific cancer, or other serious adverse events. This supports its favorable safety profile over a median of 6.3 years. [4] [5]
- **Obicetrapib:** A meta-analysis of available RCTs concluded that there were **no significant differences in adverse events** compared to placebo, supporting its favorable short-to-medium-term safety profile. [2]

## Conclusion for Drug Development Professionals

- **For Unmet Need in LDL-C Lowering: Obicetrapib** shows a marginally greater percentage reduction in LDL-C and a superior ability to raise HDL-C, making it a potent lipid-modifier. [1] [2]
- **For Proven Cardiovascular Risk Reduction: Anacetrapib** is the only CETP inhibitor with robust, long-term data from a large outcomes trial demonstrating a significant reduction in major coronary events, with a benefit that grew over time. [4] [5]
- **For a Favorable Safety Record:** Both agents appear safe in available data. However, **Anacetrapib** has the distinct advantage of a proven long-term (6+ years) safety record in a high-risk population, with no signs of off-target adverse effects that plagued earlier CETP inhibitors. [4] [5]

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